

Spectroscopic Characterization Guide: (3-Nitrobenzyl)mercaptan[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3-Nitrobenzyl)mercaptan

CAS No.: 77472-39-0

Cat. No.: B1586953

[Get Quote](#)

Executive Summary

(3-Nitrobenzyl)mercaptan (CAS 77472-39-0), also known as (3-nitrophenyl)methanethiol, is a critical organosulfur intermediate used in the synthesis of pharmaceuticals, agrochemicals, and self-assembled monolayers (SAMs).[1][2][3] Its bifunctional nature—possessing a nucleophilic thiol group and an electron-withdrawing nitro group—makes it a valuable probe for studying electronic effects in nucleophilic substitution and surface functionalization.

This technical guide provides a comprehensive spectroscopic profile (NMR, IR, MS) of **(3-Nitrobenzyl)mercaptan**. [1] It synthesizes experimental data with mechanistic interpretations of the nitro group's inductive influence on spectral shifts, offering researchers a validated reference for structural confirmation.

Molecular Profile & Physical Properties[3][5][6]

Property	Data
IUPAC Name	(3-Nitrophenyl)methanethiol
CAS Number	77472-39-0
Molecular Formula	C ₇ H ₇ NO ₂ S
Molecular Weight	169.20 g/mol
Appearance	Pale yellow liquid to low-melting solid
Solubility	Soluble in CDCl ₃ , DMSO-d ₆ , Methanol
Stability	Air-sensitive (oxidizes to disulfide); store under inert gas

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][7][8][9][10]

¹H NMR Analysis (400 MHz, CDCl₃)

The proton NMR spectrum of **(3-Nitrobenzyl)mercaptan** is distinct from unsubstituted benzyl mercaptan due to the strong electron-withdrawing nature (-I, -M effects) of the nitro group at the meta position.[1] This results in significant downfield shifts of the aromatic protons and a subtle deshielding of the benzylic methylene protons.[4]

Experimental Logic:

- Solvent Choice: CDCl₃ is preferred to prevent exchange of the thiol proton, allowing for the observation of H-S coupling.
- Coupling Constants: The benzylic CH₂ protons typically appear as a doublet due to coupling with the thiol proton (Hz), and the thiol proton appears as a triplet.[1]

¹H NMR Data Table

Shift (δ , ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment	Structural Logic
8.15 - 8.25	Singlet (t)	1H	-	Ar-H2	Highly deshielded by two ortho electron-withdrawing groups (NO ₂ and CH ₂ SH). [1]
8.05 - 8.15	Doublet (d)	1H	~8.0	Ar-H4	Ortho to NO ₂ , para to CH ₂ SH. [1] Deshielded by NO ₂ .
7.60 - 7.70	Doublet (d)	1H	~7.5	Ar-H6	Ortho to CH ₂ SH, para to NO ₂ . [1] Less deshielded. [4]
7.45 - 7.55	Triplet (t)	1H	~7.8	Ar-H5	Meta to both substituents. Resembles benzene shift.
3.80 - 3.85	Doublet (d)	2H	7.5	Ar-CH ₂ -SH	Benzylic protons. Deshielded vs. benzyl mercaptan (3.70 ppm) by NO ₂ .

1.80 - 1.95	Triplet (t)	1H	7.5	-SH	Thiol proton. Coupled to CH ₂ . Broadens if trace water is present.
-------------	-------------	----	-----	-----	--

¹³C NMR Analysis (100 MHz, CDCl₃)

The carbon spectrum confirms the substitution pattern. The nitro group exerts a strong deshielding effect on the ipso-carbon (C3) and shielding effects on the ortho/para positions relative to itself.

¹³C NMR Data Table

Shift (δ, ppm)	Assignment	Electronic Environment
148.4	C3 (C-NO ₂)	Deshielded ipso carbon attached to NO ₂ . ^[1]
142.8	C1 (C-CH ₂)	Ipso carbon attached to the mercaptomethyl group.
135.1	C6	Aromatic CH.
129.6	C5	Aromatic CH.
123.8	C4	Aromatic CH (ortho to NO ₂).
122.1	C2	Aromatic CH (ortho to NO ₂).
28.2	-CH ₂ -	Benzylic methylene carbon.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the nitro group stretches and the diagnostic, albeit weak, S-H stretch.

Protocol:

- Sample Prep: Neat liquid film on NaCl plates or KBr pellet if solid.
- Key Diagnostic: The absence of a broad OH band (3400 cm^{-1}) and presence of the sharp SH band (2560 cm^{-1}) confirms the thiol functionality and absence of alcohol impurities.

Frequency (cm^{-1})	Intensity	Vibration Mode	Assignment
3050 - 3100	Weak	C-H Stretch (sp^2)	Aromatic Ring H
2920 - 2950	Weak	C-H Stretch (sp^3)	Methylene ($-\text{CH}_2-$)
2550 - 2590	Weak/Sharp	S-H Stretch	Thiol Group (Critical ID)
1525 - 1535	Strong	N-O Stretch	Nitro (Asymmetric)
1345 - 1355	Strong	N-O Stretch	Nitro (Symmetric)
600 - 800	Medium	C-S Stretch	Carbon-Sulfur bond

Mass Spectrometry (MS)[2][11]

Fragmentation Pathway (EI, 70 eV)

The mass spectrum follows a characteristic fragmentation pattern for benzyl derivatives.[1] The molecular ion is distinct, and the base peak often arises from the formation of a stable cation.

- Molecular Ion $[\text{M}]^+$: m/z 169 (Visible, moderate intensity).
- Base Peak $[\text{M}-\text{SH}]^+$: m/z 136. Loss of the mercapto radical ($\bullet\text{SH}$) or H_2S leads to the formation of the 3-nitrobenzyl cation, which may rearrange to a substituted tropylium ion.
- Secondary Fragment $[\text{M}-\text{NO}_2]^+$: m/z 123. Loss of the nitro group.

Visualization: MS Fragmentation Logic[2]

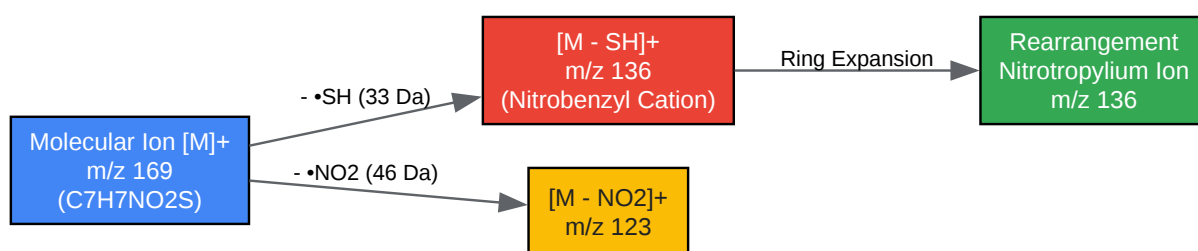


Figure 1: Electron Impact (EI) Fragmentation Pathway of (3-Nitrobenzyl)mercaptan

[Click to download full resolution via product page](#)

Figure 1: The primary fragmentation pathway involves the loss of the thiol radical to form a resonance-stabilized nitrobenzyl cation.^[1]

Experimental Protocols

NMR Sample Preparation

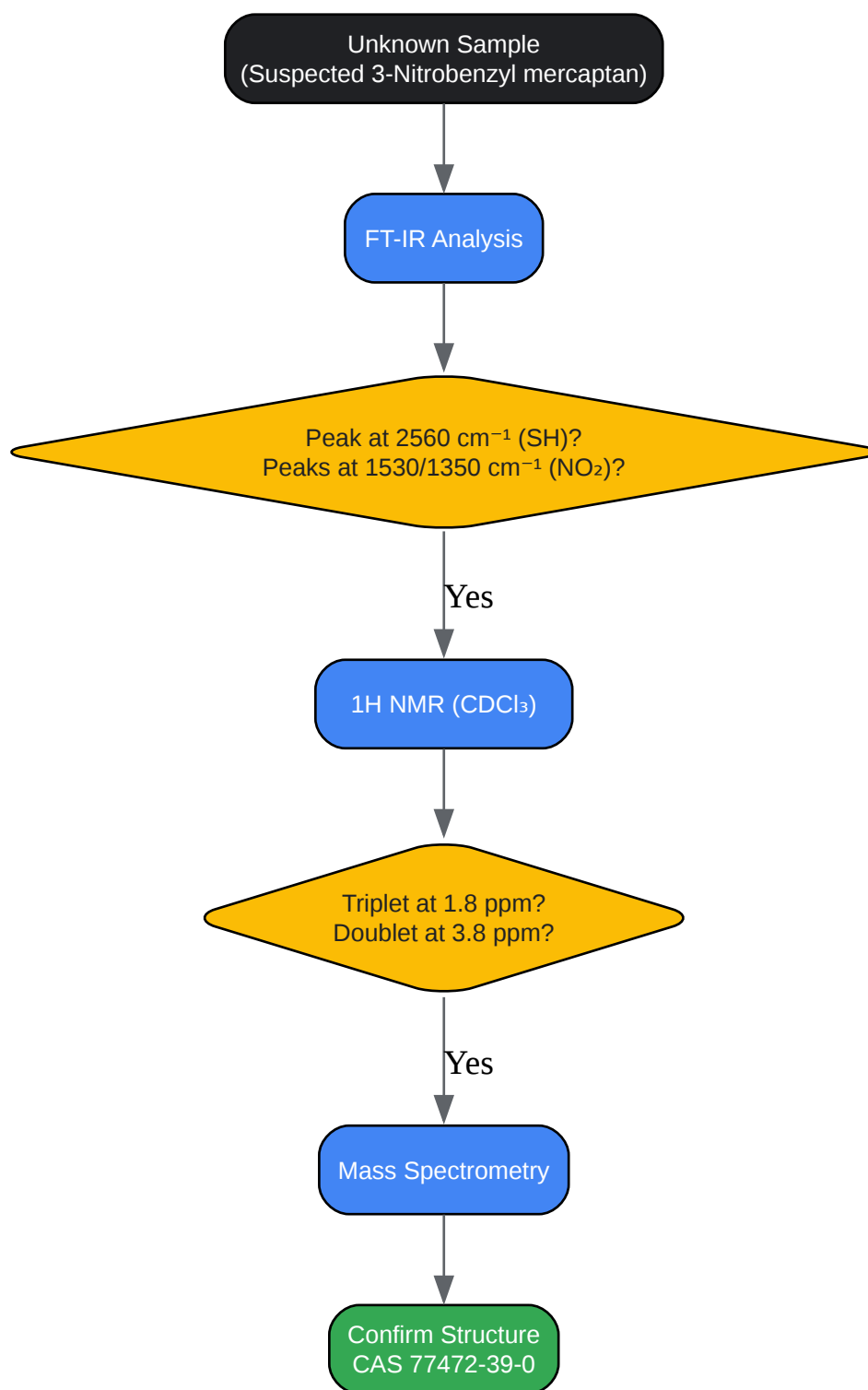
Objective: Obtain high-resolution spectra without H-D exchange of the thiol proton.

- Solvent: Use CDCl₃ (Chloroform-d) stored over molecular sieves to ensure it is anhydrous. Traces of water or acid can catalyze the exchange of the -SH proton, causing the triplet to collapse into a singlet.
- Concentration: Dissolve ~10-15 mg of **(3-Nitrobenzyl)mercaptan** in 0.6 mL of solvent.
- Acquisition: Run standard proton parameters (sw=12-15 ppm, d1=1.0s).

Handling & Storage (Safety)^[2]

- Odor Control: Like all mercaptans, this compound has a potent, unpleasant odor.^[1] All transfers must be performed in a functioning fume hood. Bleach (sodium hypochlorite) should be available to neutralize spills by oxidizing the thiol to a sulfonate.
- Oxidation: The compound oxidizes to the disulfide (bis(3-nitrobenzyl)disulfide) upon air exposure.^[1] Store under nitrogen or argon at 4°C.

Visualization: Characterization Workflow



[Click to download full resolution via product page](#)

Figure 2: Logical workflow for the stepwise spectroscopic validation of the compound.

References

- Sigma-Aldrich.(3-Nitrobenzyl)mercaptan Product Specification. Merck KGaA. Retrieved from
- ChemicalBook.Benzyl mercaptan 1H NMR Spectrum (Analog Comparison). Retrieved from
- National Institute of Standards and Technology (NIST).Mass Spectral Library: Benzyl mercaptan derivatives. Retrieved from
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[1] Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[5] (Authoritative source for substituent chemical shift effects).
- Connor, R. et al. (2017).[1][6] Hsp72 Is an Intracellular Target of the α,β -Unsaturated Sesquiterpene Lactone, Parthenolide.[1] ACS Omega. (Cites use of 3-nitrobenzyl mercaptan in thiol-ene reactions). Retrieved from [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. A Fragment-Based Approach to Probing Adenosine Recognition Sites by Using Dynamic Combinatorial Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. mercaptan suppliers USA [[americanchemicalsuppliers.com](https://www.americanchemicalsuppliers.com/)]
- 3. 566942-1G (3-NITROBENZYL)MERCAPTAN, 97% [[amberlabstore.com](https://www.amberlabstore.com/)]
- 4. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
- 5. spectrabase.com [[spectrabase.com](https://www.spectrabase.com/)]
- 6. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Spectroscopic Characterization Guide: (3-Nitrobenzyl)mercaptan[1][2]]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1586953/docs#spectroscopic-characterization-guide-3-nitrobenzyl-mercaptan-1-2\]](https://www.benchchem.com/product/b1586953/docs#spectroscopic-characterization-guide-3-nitrobenzyl-mercaptan-1-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)